

Application Notes & Protocols: Preparing MLCK Inhibitor Peptide 18 Stock Solution

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Compound of Interest

Compound Name: *MLCK inhibitor peptide 18*

Cat. No.: *B549483*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Myosin Light Chain Kinase (MLCK) is a crucial serine/threonine-specific protein kinase that regulates smooth muscle contraction and plays a significant role in various cellular processes, including cell migration, adhesion, and epithelial barrier function.[1][2][3] **MLCK inhibitor peptide 18** is a potent, cell-permeable, and highly selective competitive inhibitor of MLCK with an IC_{50} of 50 nM.[4][5][6] Its high selectivity, with a 4000-fold lower affinity for CaM kinase II and no inhibitory action on PKA, makes it an invaluable tool for studying MLCK-specific signaling pathways.[4][6][7][8] This document provides detailed protocols for the preparation of stock solutions of **MLCK inhibitor peptide 18**, along with relevant technical data and pathway diagrams.

Technical Data

A summary of the key quantitative data for **MLCK inhibitor peptide 18** is presented below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₆₀ H ₁₀₅ N ₂₃ O ₁₁	[5] [7] [9]
Molecular Weight	1324.62 g/mol	[5] [7] [9]
Purity	≥95% (HPLC)	[6] [7]
IC ₅₀	50 nM	[4] [5] [6]
Form	Lyophilized solid	
Appearance	White solid	

Solubility Data

The solubility of **MLCK inhibitor peptide 18** in various common laboratory solvents is crucial for the preparation of stock solutions.

Solvent	Solubility	Source(s)
Water	up to 100 mg/mL (with sonication)	[5] [9]
DMSO	5 mg/mL	[7] [10]
DMF	12 mg/mL	[7] [10]
Ethanol	12 mg/mL	[7] [10]
PBS (pH 7.2)	5 mg/mL	[7] [10]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in Water

This protocol describes the preparation of a 10 mM stock solution of **MLCK inhibitor peptide 18** using sterile, nuclease-free water.

Materials:

- **MLCK inhibitor peptide 18** (lyophilized powder)

- Sterile, nuclease-free water
- Vortex mixer
- Sonicator (optional, but recommended for higher concentrations)
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated pipettes and sterile tips

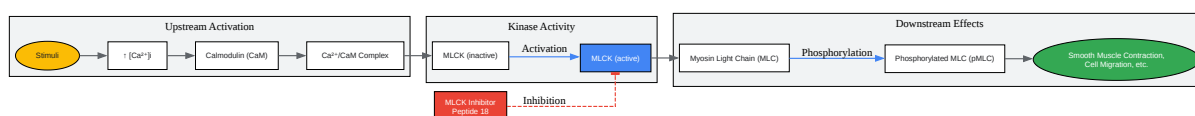
Procedure:

- **Equilibrate the Vial:** Before opening, allow the vial of lyophilized **MLCK inhibitor peptide 18** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.
- **Calculate the Required Volume of Solvent:** To prepare a 10 mM stock solution, use the following calculation:
 - $\text{Volume } (\mu\text{L}) = (\text{Mass of peptide (mg)} / 1324.62 \text{ g/mol}) * 100,000$
 - For example, to reconstitute 1 mg of the peptide to a 10 mM concentration, you would add 75.5 μL of water.[\[11\]](#)
- **Reconstitution:** Carefully add the calculated volume of sterile, nuclease-free water to the vial containing the lyophilized peptide.
- **Dissolution:** Cap the vial tightly and vortex gently for 1-2 minutes to dissolve the peptide. For higher concentrations, sonication may be required to achieve a clear solution.[\[9\]](#)
- **Aliquotting:** Once the peptide is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, low-protein binding microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles which can degrade the peptide.[\[4\]](#)
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[4\]](#) Ensure the tubes are sealed tightly to prevent moisture contamination.[\[4\]](#)

Signaling Pathways and Experimental Workflows

MLCK Signaling Pathway

Myosin Light Chain Kinase is activated by an increase in intracellular calcium levels. Calcium ions bind to calmodulin (CaM), and the Ca^{2+} /CaM complex then binds to and activates MLCK. [2][3] Activated MLCK phosphorylates the regulatory light chain of myosin II, which in turn initiates smooth muscle contraction and other cellular processes.[2][3]

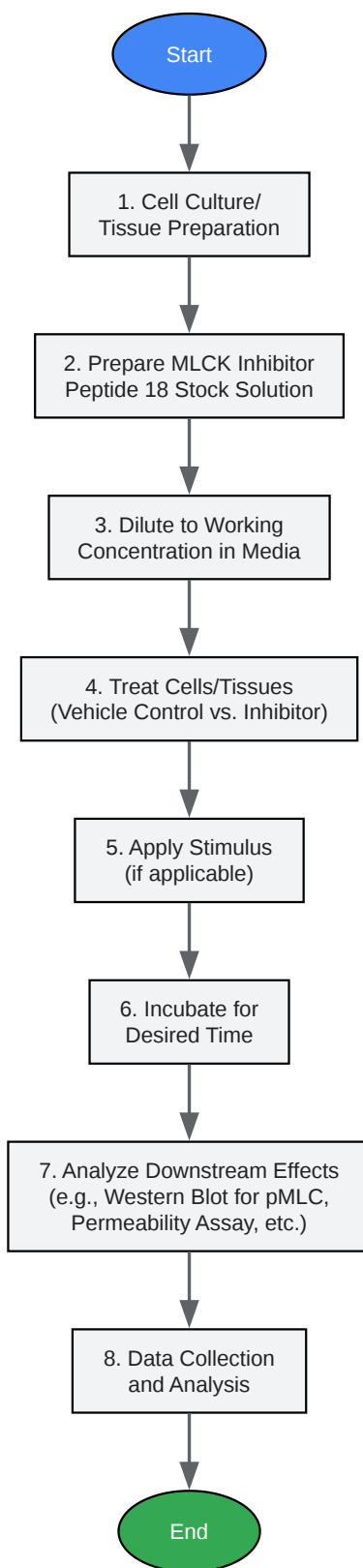


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Caption: MLCK signaling pathway and the inhibitory action of Peptide 18.

Experimental Workflow: Using MLCK Inhibitor Peptide 18

The following diagram outlines a typical experimental workflow for investigating the effects of **MLCK inhibitor peptide 18** on a cellular process.



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Caption: A generalized experimental workflow for utilizing **MLCK inhibitor peptide 18**.

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